

Application Notes: p-Tolylacetic Acid as a Key Intermediate in Drug Synthesis

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Compound of Interest

Compound Name: *p*-Tolylacetic acid

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Introduction

p-Tolylacetic acid, also known as 4-methylphenylacetic acid, is a versatile aromatic carboxylic acid that serves as a crucial intermediate and building block in organic synthesis.[1] Its structure, featuring a reactive carboxylic acid group and a substituted phenyl ring, makes it an ideal precursor for a variety of complex molecules. In the pharmaceutical industry, **p-Tolylacetic acid** and its derivatives are particularly significant in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs).[2] NSAIDs are a broad class of therapeutics that provide analgesic, antipyretic, and anti-inflammatory effects, primarily by inhibiting cyclooxygenase (COX) enzymes.[3][4]

The arylacetic acid motif is a common structural feature in many potent NSAIDs.[2] This document provides detailed application notes and protocols for the use of **p-Tolylacetic acid** as a key intermediate in the synthesis of Tolmetin, a widely used NSAID for the treatment of rheumatoid arthritis and osteoarthritis.[4][5]

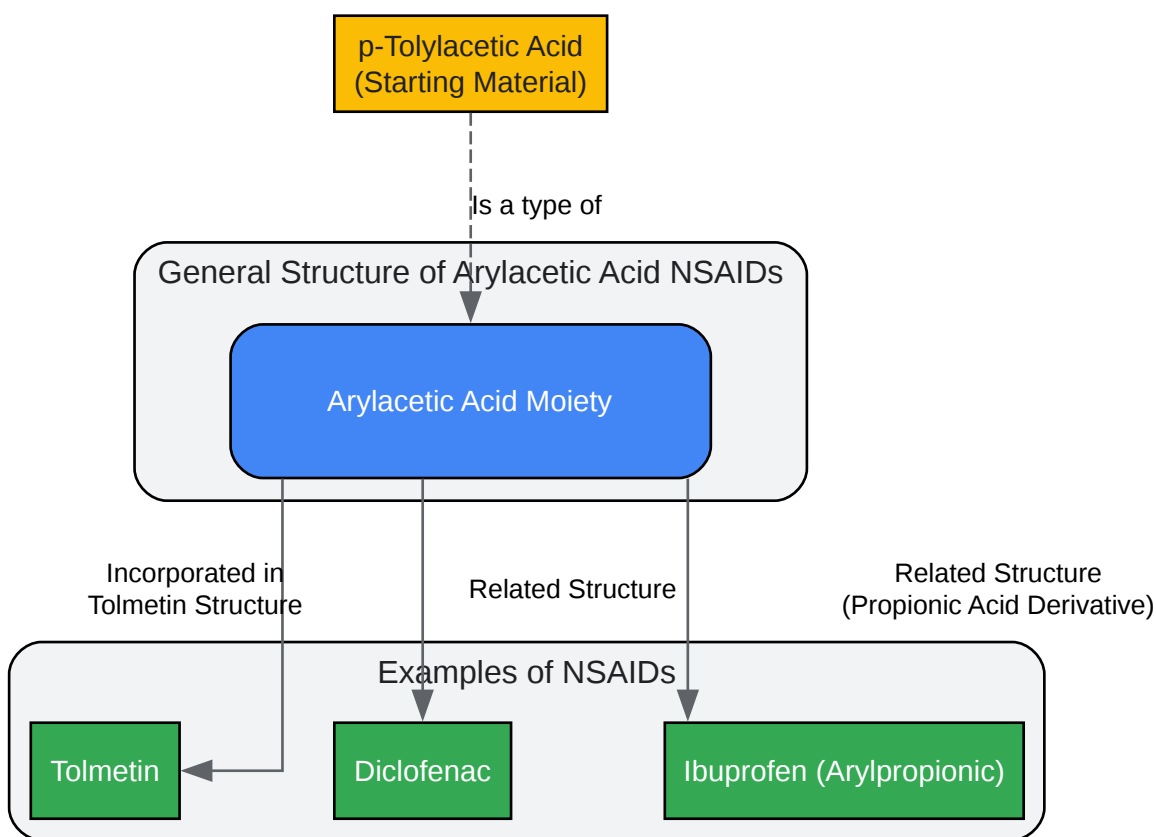


Fig. 1: p-Tolylacetic Acid in the Context of Arylacetic Acid NSAIDs

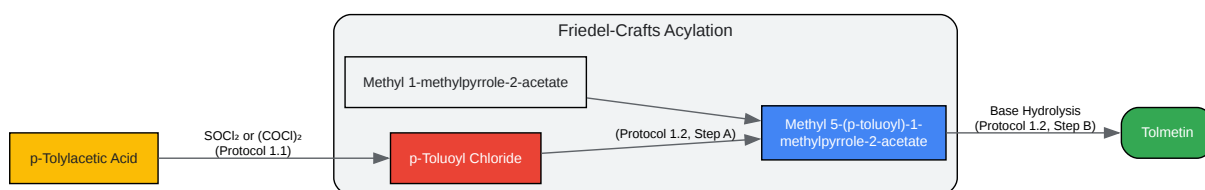


Fig. 2: Synthesis Pathway of Tolmetin from p-Tolylacetic Acid

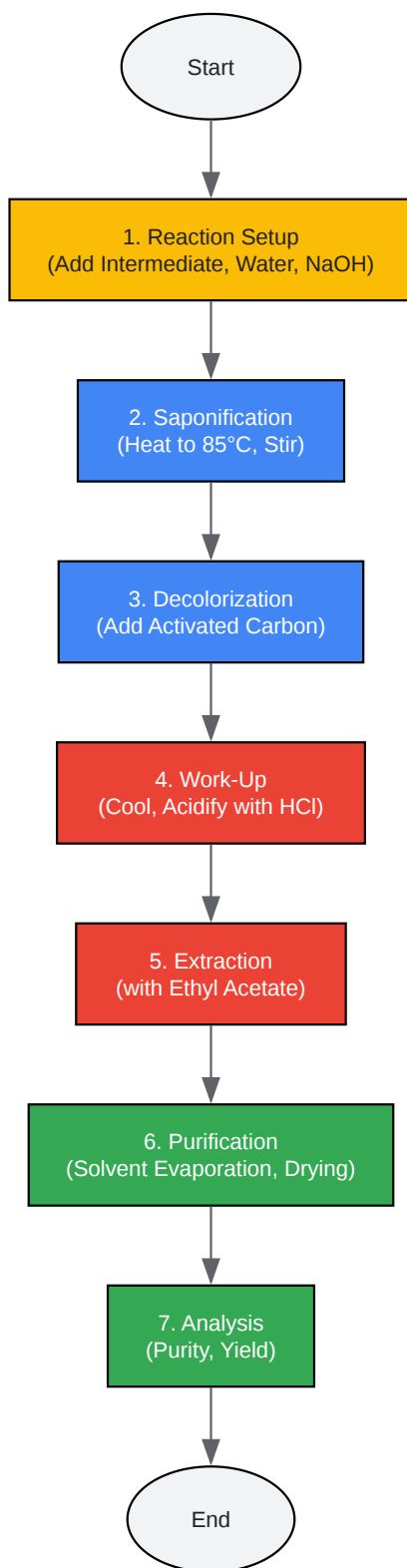


Fig. 3: General Experimental Workflow for Tolmetin Synthesis

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